

# Physical and chemical properties of Ethyl 7-(3-fluorophenyl)-7-oxoheptanoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl 7-(3-fluorophenyl)-7-oxoheptanoate

Cat. No.: B050016

[Get Quote](#)

## An In-depth Technical Guide to Ethyl 7-(3-fluorophenyl)-7-oxoheptanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Ethyl 7-(3-fluorophenyl)-7-oxoheptanoate**, a key organic intermediate. This document details its characteristics and outlines robust experimental protocols for its synthesis and analysis, designed for professionals in research and development.

## Core Compound Properties

**Ethyl 7-(3-fluorophenyl)-7-oxoheptanoate** is an aromatic ketone and ester derivative. Its structure is characterized by a heptanoate ethyl ester chain attached to a 3-fluorophenyl ketone group. This combination of functional groups makes it a versatile building block in the synthesis of more complex molecules, particularly in the development of novel pharmaceutical agents.

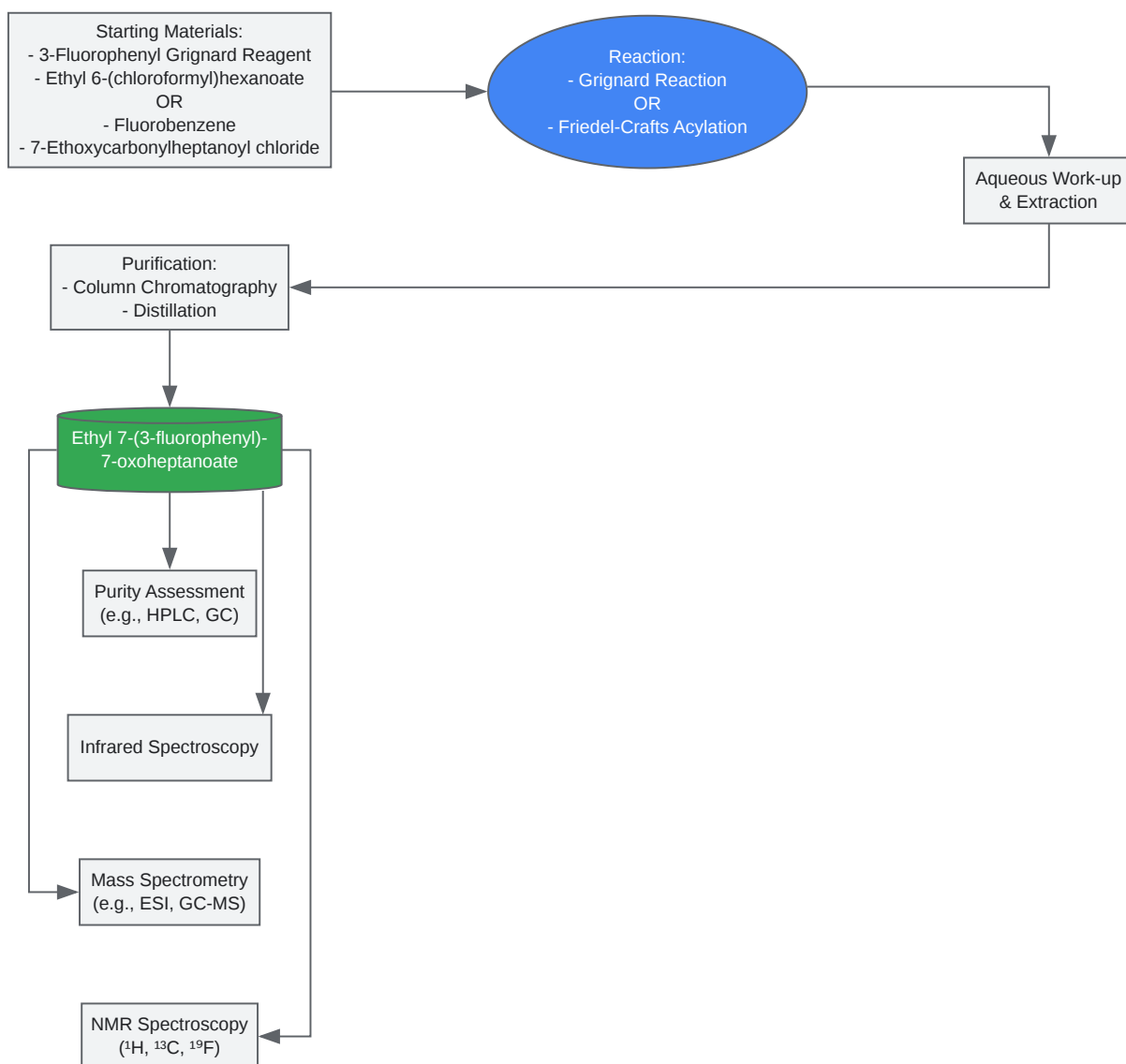
Data Presentation: Physicochemical Properties

Property	Value	Source
IUPAC Name	ethyl 7-(3-fluorophenyl)-7-oxoheptanoate	N/A
CAS Number	122115-57-5	[1][2][3][4][5]
Molecular Formula	C <sub>15</sub> H <sub>19</sub> FO <sub>3</sub>	[1][2]
Molecular Weight	266.31 g/mol	N/A
Purity	97.0%	[2]
Boiling Point	379.2 ± 22.0 °C (Predicted for a related nitrile)	[6]
Density	1.090 ± 0.06 g/cm <sup>3</sup> (Predicted for a related nitrile)	[6]
Melting Point	Data not available	
Solubility	Data not available	

Note: Experimental physical properties such as boiling and melting points for **Ethyl 7-(3-fluorophenyl)-7-oxoheptanoate** are not readily available in published literature. The provided boiling point and density are predicted values for a structurally similar compound, 7-(3-fluorophenyl)-7-oxoheptanenitrile, and should be used as an estimation.

## Synthesis and Characterization Workflow

The synthesis of **Ethyl 7-(3-fluorophenyl)-7-oxoheptanoate** can be approached through established organic chemistry reactions. The following diagram illustrates a logical workflow from synthesis to characterization.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ЭТИЛ 7- (3-ФТОРОФЕНИЛ) -7-ОХОЕПТАНОАТЕ | 122115-57-5 [m.chemicalbook.com]
- 2. fluorochem.co.uk [fluorochem.co.uk]
- 3. cymitquimica.com [cymitquimica.com]
- 4. CAS NO:122115-57-5; ethyl 7-(3-fluorophenyl)-7-oxoheptanoate [chemdict.com]
- 5. ethyl 7-azido-3-oxoheptanoate | CAS#:99054-13-4 | Chemsrce [chemsrc.com]
- 6. 898767-24-3 CAS MSDS (7-(3-FLUOROPHENYL)-7-OXOHEPTANENITRILE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- To cite this document: BenchChem. [Physical and chemical properties of Ethyl 7-(3-fluorophenyl)-7-oxoheptanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b050016#physical-and-chemical-properties-of-ethyl-7-3-fluorophenyl-7-oxoheptanoate]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)